

Addressing susceptibility artifacts in DTI of the temporal lobe

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Technical Support Center: DTI of the Temporal Lobe

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address susceptibility artifacts in Diffusion Tensor Imaging (DTI) of the temporal lobe.

Troubleshooting Guide

Question: My DTI images of the temporal lobe are geometrically distorted and show signal loss, particularly near the sinuses. What is causing this and how can I fix it?

Answer:

This is a classic presentation of susceptibility artifacts. These artifacts arise from differences in magnetic susceptibility between tissues, such as brain tissue, bone, and air-filled sinuses in the temporal region.^{[1][2][3][4]} This creates local magnetic field inhomogeneities, leading to geometric distortions, signal pile-up, and signal loss in your Echo-Planar Imaging (EPI) based DTI scans.^{[1][2][3][4]}

Several methods can be employed to correct for these artifacts:

- **Phase-Encoding Based Correction (Recommended):** This is generally considered the most effective approach.^[5] It involves acquiring two sets of images with opposite phase-encoding

directions (e.g., Anterior-Posterior and Posterior-Anterior). The distortions in these two acquisitions will be in opposite directions, and this information can be used to model and correct the artifact. Tools like FSL's TOPUP and eddy are widely used for this purpose.[5][6]

- **Field Map-Based Correction:** This method involves acquiring a separate field map scan that directly measures the B0 magnetic field inhomogeneities. This map can then be used to unwarp the distorted DTI images.[7]
- **Registration-Based Correction:** This approach involves registering the distorted DTI images to a structurally accurate, undistorted image (like a T1 or T2-weighted scan). The deformation field required for this registration can then be used to correct the DTI data.[1][7]

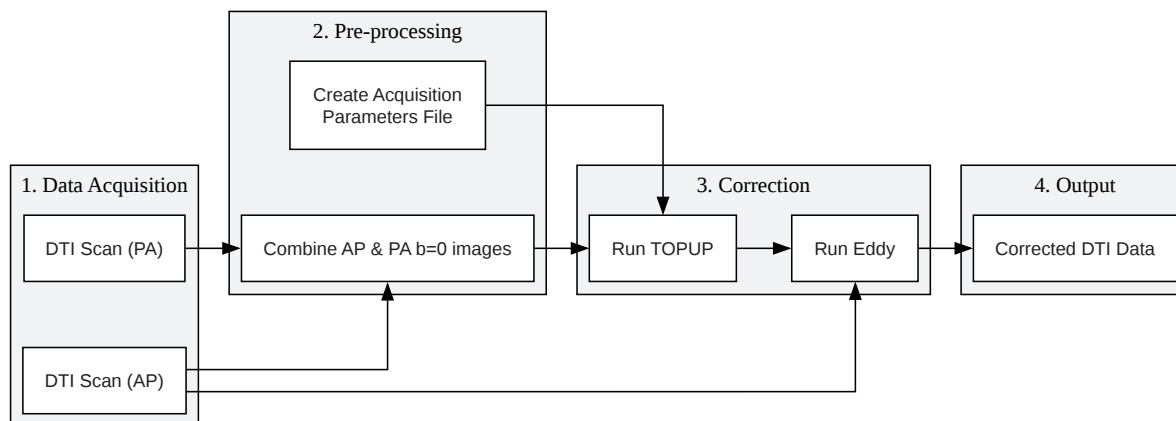
Question: I have acquired DTI data with reversed phase-encoding directions. What is the general workflow to correct for susceptibility artifacts?

Answer:

The general workflow for a phase-encoding based correction using a tool like FSL's TOPUP and eddy is as follows:

- **Acquire Data:** Acquire two separate scans with a few non-diffusion-weighted ($b=0$) images with opposite phase-encoding directions (e.g., AP and PA). Then acquire your full DTI sequence.
- **Prepare Data:** Combine the $b=0$ images from both phase-encoding directions into a single file. Create a text file (acquisition parameters file) that specifies the phase-encoding direction and total readout time for each volume.
- **Run TOPUP:** Use the topup tool to estimate the susceptibility-induced off-resonance field from the combined $b=0$ images and the acquisition parameters file.
- **Run eddy:** Use the eddy tool to correct the full DTI dataset for both susceptibility artifacts and eddy current distortions. This tool will use the output from topup.
- **Quality Control:** Visually inspect the corrected images to ensure the distortions have been successfully removed.

Below is a diagram illustrating this workflow:



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Figure 1: Workflow for susceptibility artifact correction using reversed phase-encoding data.

Question: My DTI data still shows some residual artifacts after correction. What could be the reason?

Answer:

Even with advanced correction methods, residual artifacts can sometimes persist. Here are a few potential reasons and troubleshooting steps:

- **Subject Motion:** Subject motion during the scan can interact with and exacerbate susceptibility artifacts, making them harder to correct. Motion correction should be an integral part of your processing pipeline.^{[8][9]} Some correction tools, like FSL's eddy, can simultaneously correct for motion, eddy currents, and susceptibility distortions.

- **Incorrect Processing Parameters:** Double-check the parameters used in your correction software. For instance, in phase-encoding based methods, ensure the phase-encoding directions and readout times in your acquisition parameters file are accurate.
- **Severe Initial Artifacts:** In cases of very strong magnetic field inhomogeneities, the distortions might be too severe for the algorithm to fully correct. In such situations, optimizing the acquisition sequence itself can be beneficial.
- **Vibration Artifacts:** Mechanical vibrations from the scanner can also introduce artifacts that might be mistaken for or compound susceptibility artifacts.[\[10\]](#)[\[11\]](#)

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of susceptibility artifacts in the temporal lobe?

A1: The primary cause is the significant difference in magnetic susceptibility at the interfaces between brain tissue, air in the sinuses (sphenoid and mastoid), and bone of the skull base.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This is particularly problematic in the medial and inferior temporal lobes.

Q2: Which DTI acquisition parameters can be optimized to reduce susceptibility artifacts?

A2:

- **Parallel Imaging:** Techniques like SENSE or GRAPPA can reduce the echo train length, which in turn minimizes the accumulation of phase errors that cause distortions.[\[3\]](#)[\[12\]](#)
- **Thinner Slices:** Thinner slices can reduce through-plane dephasing.[\[4\]](#)
- **Shorter Echo Time (TE):** A shorter TE provides less time for dephasing to occur, thus reducing signal loss.[\[4\]](#)
- **Higher-order Shimming:** Using advanced shimming techniques during acquisition can help to homogenize the magnetic field across the region of interest, thereby reducing the initial severity of the artifacts.[\[2\]](#)

Q3: How do different correction methods compare in terms of performance?

A3: Phase-encoding based methods, such as FSL's TOPUP, are generally considered to provide the most robust and accurate correction for susceptibility artifacts in DTI.^[5] Field map-based methods are also effective but can be more sensitive to motion and require an additional scan. Registration-based methods can perform well but may be less accurate in regions with very large distortions. A study comparing six phase-encoding based methods found that DR-BUDDI and TOPUP offered the most accurate and robust corrections.^[5]

Q4: Can these artifacts affect the quantitative DTI metrics like Fractional Anisotropy (FA) and Mean Diffusivity (MD)?

A4: Yes, absolutely. Geometric distortions can lead to incorrect mapping of white matter tracts and partial volume effects, which can artificially alter FA and MD values. Signal loss can also lead to an underestimation of these metrics. Correcting for these artifacts is crucial for accurate quantitative analysis.^{[13][14]}

Quantitative Data Summary

The following table summarizes the impact of different correction pipelines on DTI metrics. The values represent the percentage change or difference in metrics compared to a reference pipeline (TOPUP & eddy).

Correction Pipeline	Fractional Anisotropy (FA)	Mean Diffusivity (MD)	Radial Diffusivity (RD)	Axial Diffusivity (AD)
DSI Studio	2% lower	0.032×10^{-3} mm ² /s higher	0.053×10^{-3} mm ² /s higher	0.010×10^{-3} mm ² /s lower
TORTOISE	6% lower	No significant difference	0.136×10^{-3} mm ² /s higher	0.234×10^{-3} mm ² /s lower
TOPUP alone	No significant difference	0.075×10^{-3} mm ² /s lower	0.041×10^{-3} mm ² /s lower	0.145×10^{-3} mm ² /s lower

Data adapted from a study comparing preprocessing pipelines for DTI of the upper limb, which demonstrates the variability in quantitative metrics based on the chosen correction method.^[14]

Experimental Protocols

Protocol 1: Susceptibility Artifact Correction using FSL's TOPUP and eddy

This protocol outlines the steps for correcting susceptibility and eddy current artifacts using data acquired with reversed phase-encoding directions.

1. Data Acquisition:

- Acquire a full DTI dataset with your desired number of diffusion directions and b-values.
- Acquire a short separate scan containing at least one non-diffusion-weighted ($b=0$) image with the same phase-encoding direction as your main DTI scan (e.g., Anterior-Posterior).
- Acquire another short scan with at least one $b=0$ image with the opposite phase-encoding direction (e.g., Posterior-Anterior).

2. Pre-processing:

- Merge $b=0$ images: Use a tool like `fslmerge` to combine the AP and PA $b=0$ images into a single 4D NIFTI file.
- Create acquisition parameters file: Create a text file (e.g., `acqparams.txt`) with one line for each volume in your merged $b=0$ file. Each line should contain four numbers: the phase-encoding vector, and the total readout time. For AP and PA acquisitions, this would look like:

(Assuming a total readout time of 50ms).

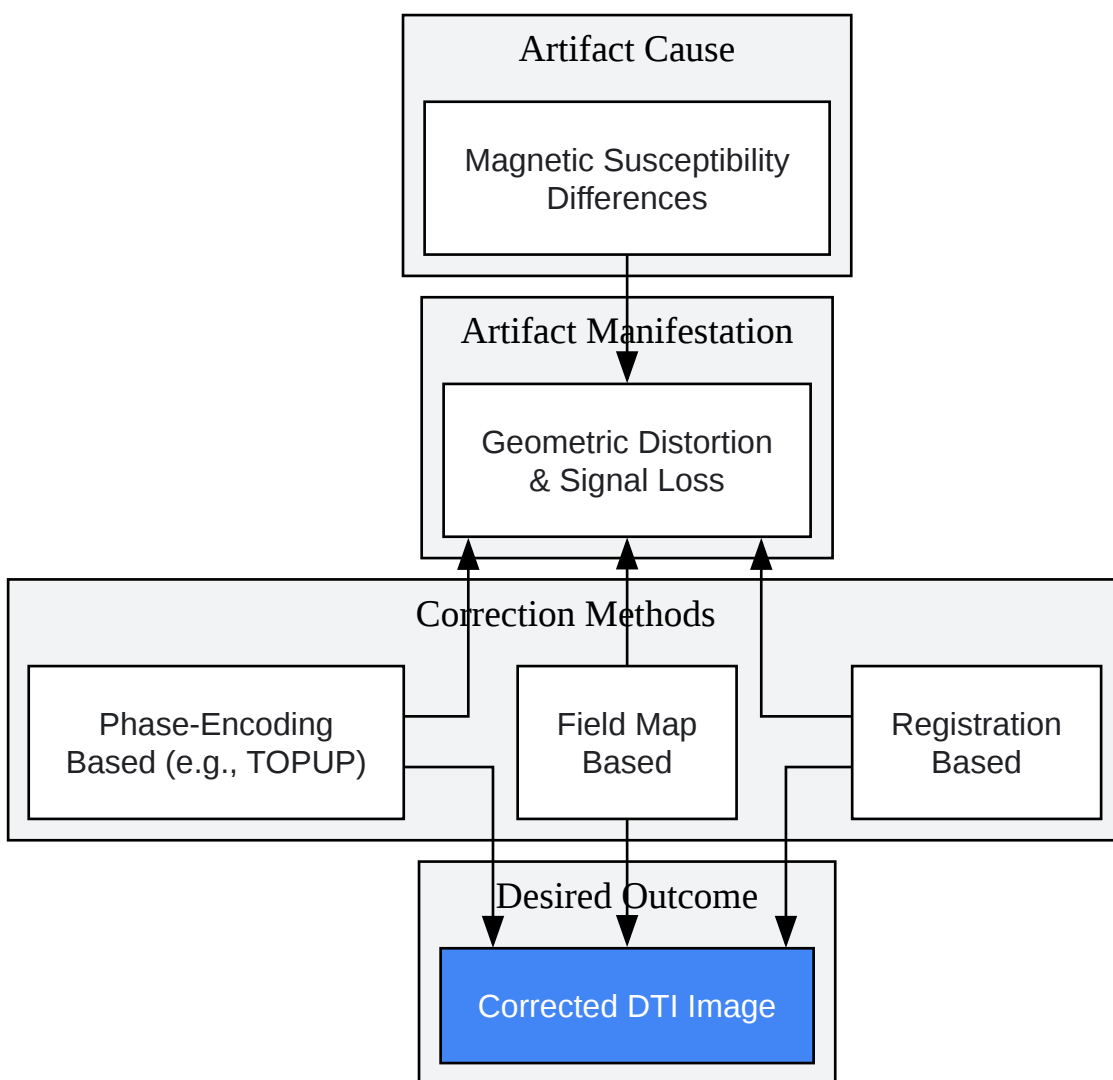
3. Correction:

- Run `topup`:
- Create an index file: Create a text file that tells `eddy` which line in `acqparams.txt` corresponds to each volume in your main DTI dataset.
- Run `eddy`:

4. Quality Control:

- Visually inspect the dti_corrected output to ensure distortions are minimized. Compare the unwarped b=0 from topup with the original b=0 images.

Below is a diagram illustrating the logical relationship between the different correction techniques.



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Figure 2: Logical relationship between the cause of susceptibility artifacts and correction methodologies.

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